

An In-Depth Technical Guide to the Physical Properties of Phenyldichlorosilane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Phenyldichlorosilane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **phenyldichlorosilane**, specifically its boiling point and density. The information is presented to be a valuable resource for laboratory and development work.

Quantitative Data Summary

The physical properties of **phenyldichlorosilane** are critical for its handling, reaction setup, and purification. The following table summarizes the key quantitative data for its boiling point and density.

Physical Property	Value	Conditions
Boiling Point	64.5-66 °C	at 10 mmHg
Density	1.204 - 1.2115 g/mL	at 25 °C

Experimental Protocols

While specific experimental protocols for the determination of **phenyldichlorosilane**'s physical properties are not detailed in readily available literature, the following are general and widely accepted methodologies for determining the boiling point and density of liquid chemical compounds.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For compounds like **phenyldichlorosilane**, which have relatively high boiling points at atmospheric pressure, determination under reduced pressure is common to prevent decomposition.

- **Distillation Method:** A simple or fractional distillation apparatus can be used. The liquid is heated in a flask, and the temperature of the vapor that distills is measured. The boiling point is the temperature at which a steady stream of distillate is collected. For an accurate determination, the thermometer bulb must be positioned correctly in the distillation head, just below the side arm leading to the condenser.
- **Thiele Tube Method:** This microscale method is suitable for small sample volumes. A small sample of the liquid is placed in a fusion tube, and a capillary tube, sealed at one end, is inverted into it. The assembly is attached to a thermometer and heated in a Thiele tube containing a high-boiling inert liquid (e.g., mineral oil). As the temperature rises, a stream of bubbles will emerge from the capillary tube. The heat is then removed, and the temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point.^{[1][2]}

Determination of Density

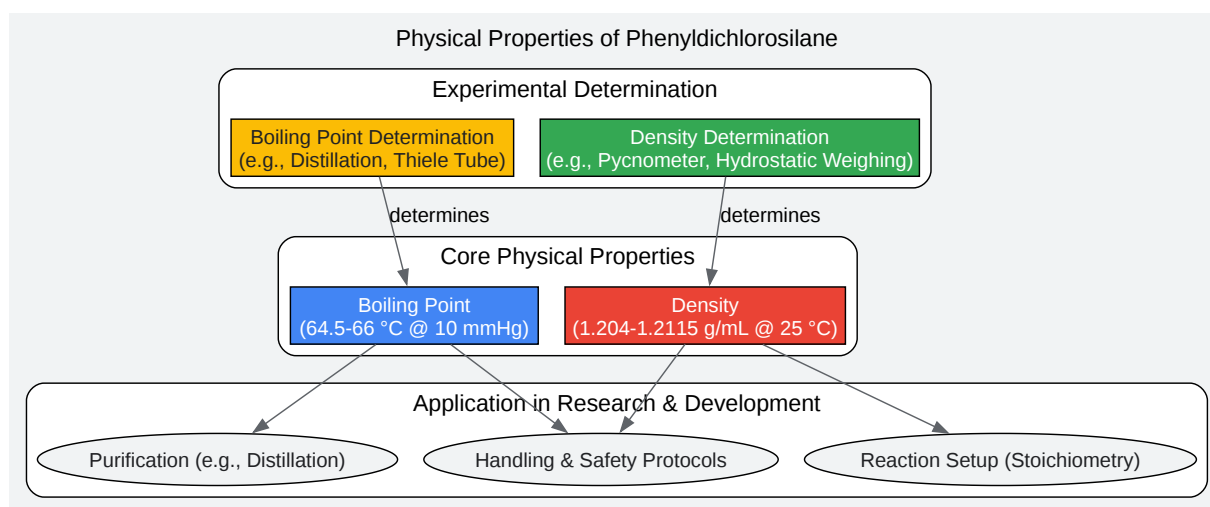
Density is the mass per unit volume of a substance.

- **Using a Graduated Cylinder and Balance:** A straightforward method involves measuring a specific volume of the liquid in a graduated cylinder and then weighing it on an analytical balance. The density is calculated by dividing the mass of the liquid by its volume. While simple, the accuracy of this method is limited by the precision of the graduated cylinder.
- **Pycnometer Method:** For higher accuracy, a pycnometer (a flask with a specific, accurately known volume) is used. The pycnometer is weighed empty, then filled with the liquid and weighed again. The mass of the liquid is determined by subtraction. The density is then calculated by dividing the mass by the known volume of the pycnometer. Temperature control is crucial for this method as density is temperature-dependent.
- **Hydrostatic Weighing:** This method involves weighing a solid of known volume and mass both in air and submerged in the liquid. The difference in weight is equal to the weight of the

displaced liquid. From this, the density of the liquid can be calculated. This technique is capable of yielding highly precise results.[3][4]

Logical Relationship of Physical Properties

The following diagram illustrates the logical flow for the determination and application of the physical properties of **phenyldichlorosilane**.



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Caption: Logical workflow for determining and applying the physical properties of **phenyldichlorosilane**.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to the Physical Properties of Phenylchlorosilane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b156791#physical-properties-of-phenylchlorosilane-boiling-point-density]

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